

Safe handling and storage procedures for Phenyl 2-(phenylthio)phenylcarbamate

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Compound of Interest

Compound Name: Phenyl 2-(phenylthio)phenylcarbamate

Cat. No.: B116602

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Application Notes and Protocols for Phenyl 2-(phenylthio)phenylcarbamate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **Phenyl 2-(phenylthio)phenylcarbamate**, an intermediate in the synthesis of the antipsychotic drug Quetiapine. The information is compiled from available safety data for its precursors and related chemical classes, in the absence of a specific Safety Data Sheet (SDS) for the compound itself.

Safety and Hazard Information

Phenyl 2-(phenylthio)phenylcarbamate should be handled with extreme caution, assuming it possesses hazards associated with its precursors and functional groups (carbamate, thioether, and aromatic rings).

1.1. Precursor Hazards:

- Phenyl Chloroformate: This precursor is a combustible liquid that is corrosive, harmful if swallowed, and can cause severe skin burns and eye damage.^{[1][2][3][4][5]} It may also cause respiratory irritation and can be fatal if inhaled.^{[1][3][4][5]}

- 2-Aminodiphenyl Sulfide: This compound may cause an allergic skin reaction and is toxic to aquatic life with long-lasting effects.[6]

1.2. General Hazards of Related Chemical Classes:

- Carbamates: This class of compounds can exhibit toxicity by inhibiting acetylcholinesterase. [7][8][9][10] Exposure can lead to a range of symptoms affecting the nervous system.[7][8][9]
- Thioethers: Many thioethers are known for their strong and unpleasant odors.[11][12] While not all are highly toxic, they should be handled in a well-ventilated area to avoid inhalation.

1.3. Assumed Hazards for **Phenyl 2-(phenylthio)phenylcarbamate**:

Based on the above, it is prudent to assume that **Phenyl 2-(phenylthio)phenylcarbamate** is:

- Harmful if swallowed or inhaled.
- A potential skin and eye irritant or corrosive.
- A potential respiratory tract irritant.
- Potentially toxic to aquatic life.

1.4. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Ensure full skin coverage.
- Respiratory Protection: Use in a well-ventilated chemical fume hood. If the substance is a powder and there is a risk of dust generation, a respirator may be necessary.

Quantitative Data Summary

Since specific data for **Phenyl 2-(phenylthio)phenylcarbamate** is not readily available, the table below includes information for its key precursor, 2-Aminodiphenyl Sulfide, to provide some context for its physical properties.

Property	2-Aminodiphenyl Sulfide (Precursor)	Phenyl 2- (phenylthio)phenylcarbamate (Product)
CAS Number	1134-94-7	111974-73-3
Molecular Formula	C ₁₂ H ₁₁ NS	C ₁₉ H ₁₅ NO ₂ S
Molecular Weight	201.29 g/mol	321.4 g/mol
Appearance	Light yellow to orange crystals	Data not available
Melting Point	41.0 to 45.0 °C[13]	Data not available
Boiling Point	258 °C / 100mmHg	Data not available
Flash Point	175 °C	Data not available

Experimental Protocol: Synthesis of Phenyl 2-(phenylthio)phenylcarbamate

This protocol is a generalized procedure based on literature descriptions of the reaction of 2-aminodiphenyl sulfide with phenyl chloroformate.[14][15] This protocol should be performed in a chemical fume hood with all necessary PPE.

3.1. Materials and Reagents:

- 2-Aminodiphenyl sulfide
- Phenyl chloroformate
- Anhydrous toluene or other suitable aprotic solvent
- Anhydrous base (e.g., triethylamine or pyridine)
- Nitrogen or Argon gas for inert atmosphere
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer and heating mantle

3.2. Procedure:

- **Reaction Setup:** Assemble a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser under a nitrogen or argon atmosphere.
- **Dissolution:** In the flask, dissolve 2-aminodiphenyl sulfide in an appropriate volume of anhydrous toluene.
- **Addition of Base:** Add an equimolar amount of an anhydrous base (e.g., triethylamine) to the solution to act as a scavenger for the HCl generated during the reaction.
- **Cooling:** Cool the reaction mixture to 0-5 °C using an ice bath.
- **Addition of Phenyl Chloroformate:** Slowly add an equimolar amount of phenyl chloroformate dropwise from the dropping funnel to the stirred solution over a period of 30-60 minutes, maintaining the low temperature.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours until the reaction is complete (monitoring by TLC is recommended).
- **Work-up:**
 - Filter the reaction mixture to remove the hydrochloride salt of the base.
 - Wash the filtrate with water to remove any remaining salts.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol or a hexane/ethyl acetate mixture).

3.3. Waste Disposal:

- All organic waste should be collected in a designated halogenated or non-halogenated solvent waste container, as appropriate.

- Aqueous waste should be neutralized before disposal.
- Solid waste (e.g., filter paper, used drying agent) should be disposed of in a designated solid waste container.
- Due to the unpleasant odor of thioethers, it is advisable to treat all glassware and equipment that came into contact with the reactants or product with a bleach solution to oxidize any residual sulfur compounds before washing.^{[11][12]}

Storage Procedures

- Storage Conditions: Store **Phenyl 2-(phenylthio)phenylcarbamate** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.

Diagrams

Caption: Synthetic workflow for **Phenyl 2-(phenylthio)phenylcarbamate**.

Caption: Logical workflow for safe handling procedures.

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